

4-Dodecanol as a Volatile Organic Compound: A Technical Guide

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Compound of Interest

Compound Name: **4-Dodecanol**

Cat. No.: **B156585**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Dodecanol, a secondary fatty alcohol, is a volatile organic compound (VOC) with emerging significance across various scientific disciplines. While its straight-chain isomer, 1-dodecanol, has been more extensively studied, **4-dodecanol**'s unique structural properties suggest distinct biological activities and applications. This technical guide provides a comprehensive overview of **4-dodecanol**, consolidating its chemical and physical properties, known natural occurrences, and potential biological roles. In the absence of extensive research on **4-dodecanol**, this guide draws comparative insights from the broader class of dodecanols and other long-chain fatty alcohols. Detailed experimental protocols for the analysis and synthesis of dodecanols are provided, alongside a discussion of their general mechanisms of action at the cellular level. This document aims to serve as a foundational resource for researchers and professionals in drug development, facilitating further exploration into the therapeutic and industrial potential of **4-dodecanol**.

Introduction

Volatile organic compounds (VOCs) are a diverse class of carbon-based chemicals that readily evaporate at room temperature. They play crucial roles in chemical communication between organisms and have a wide range of industrial applications.^[1] Fatty alcohols, a subclass of VOCs, are characterized by a hydroxyl group attached to a long aliphatic chain.^[2] Dodecanol

(C₁₂H₂₆O) exists in several isomeric forms, with the position of the hydroxyl group influencing its physical and chemical properties, and consequently its biological function.[3]

While 1-dodecanol has been recognized for its use in the manufacturing of surfactants, emulsifiers, and as an insect pheromone, the biological significance of its branched-chain isomers, such as **4-dodecanol**, is less understood.[4][5] This guide focuses specifically on **4-dodecanol**, providing a detailed summary of its known characteristics and placing them in the context of related long-chain alcohols to highlight potential areas for future research and development.

Physicochemical Properties

The physicochemical properties of **4-dodecanol** are summarized in Table 1. For comparative purposes, the properties of the more extensively studied 1-dodecanol are also included.

Property	4-Dodecanol	1-Dodecanol (Lauryl Alcohol)
Molecular Formula	C ₁₂ H ₂₆ O	C ₁₂ H ₂₆ O
Molecular Weight	186.33 g/mol [6]	186.34 g/mol [4]
CAS Number	10203-32-4[6]	112-53-8[4]
Appearance	-	Colorless solid[4]
Melting Point	11.00 to 12.00 °C[7]	24 °C[4]
Boiling Point	245.00 to 246.00 °C (estimated)[7]	259 °C[4]
Vapor Pressure	0.005 mmHg @ 25.00 °C (estimated)[7]	-
Solubility in Water	16.18 mg/L @ 25 °C (estimated)[7]	0.004 g/L[4]
logP (o/w)	4.759 (estimated)[7]	-
Synonyms	4-Hydroxydodecane, n-Octyl-n-propyl carbinol[8]	Dodecyl alcohol, Lauryl alcohol[4]

Natural Occurrence and Biological Roles As a Plant Volatile

Long-chain alcohols, including dodecanol, are constituents of plant volatile emissions, contributing to their aroma and playing roles in plant defense and communication.^{[9][10]} While specific studies detailing the emission of **4-dodecanol** from a wide range of plants are limited, dodecanol has been identified as a volatile compound in various fruits and plants.^[11] The emission of specific VOCs can be influenced by environmental factors and biotic stresses, such as herbivory.^[12]

In Insect Communication

Fatty alcohols and their derivatives are well-established as insect pheromones, mediating behaviors such as mating and aggregation.^[13] While there is no direct evidence of **4-dodecanol** acting as a primary pheromone, other secondary alcohols and isomers of dodecanol are known to be active. For example, some long-chain secondary alcohols are components of aggregation pheromones in beetles and weevils.^[5] Given the structural similarities, it is plausible that **4-dodecanol** could have a role in insect chemical communication, a hypothesis that warrants further investigation.

Antimicrobial and Antiviral Activity

Extensive research has demonstrated the antimicrobial properties of long-chain fatty alcohols, with their efficacy often dependent on the chain length.^[14] Studies on *Staphylococcus aureus* have shown that 1-dodecanol exhibits significant antibacterial activity.^[15] The proposed mechanism for some fatty alcohols involves the disruption of the bacterial cell membrane.^[16] Furthermore, long-chain alcohols, including dodecanol, have been shown to inactivate lipid-containing viruses. While these studies primarily focus on 1-dodecanol, the findings suggest that **4-dodecanol** may possess similar bioactive properties.

Table 2: Antimicrobial Activity of 1-Dodecanol

Microorganism	Activity Metric	Concentration	Reference
Staphylococcus aureus	MIC	8 µg/mL	[15]
Staphylococcus aureus	MBC	16 µg/mL	[15]

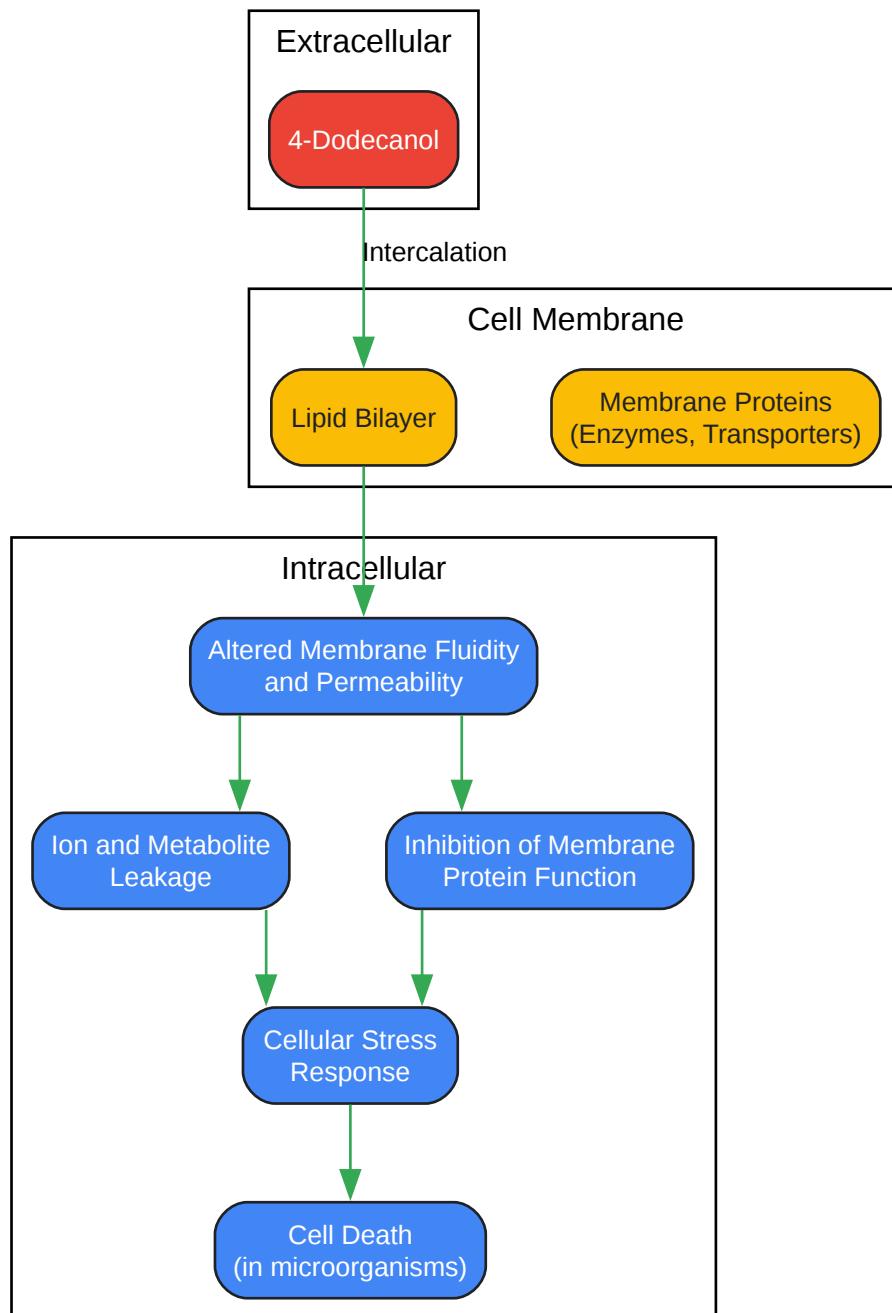
MIC: Minimum Inhibitory Concentration; MBC: Minimum Bactericidal Concentration

Potential Mechanisms of Action and Signaling Pathways

Currently, there is a lack of specific research elucidating the signaling pathways directly modulated by **4-dodecanol**. However, based on the known effects of long-chain alcohols on cellular systems, a general mechanism of action can be proposed. The primary interaction of these lipophilic molecules is with the cell membrane.[\[17\]](#)[\[18\]](#)

Long-chain alcohols can intercalate into the lipid bilayer, altering its physical properties such as fluidity and permeability.[\[19\]](#) This disruption of the membrane integrity can lead to a cascade of downstream effects, including the inhibition of membrane-bound enzymes and transport proteins, leakage of ions and metabolites, and ultimately, cell death in microorganisms.[\[16\]](#)[\[18\]](#) This biophysical mechanism is a plausible explanation for the observed antimicrobial activities of dodecanols.

General Mechanism of Long-Chain Alcohol Action

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A generalized signaling pathway for long-chain alcohols.

Experimental Protocols

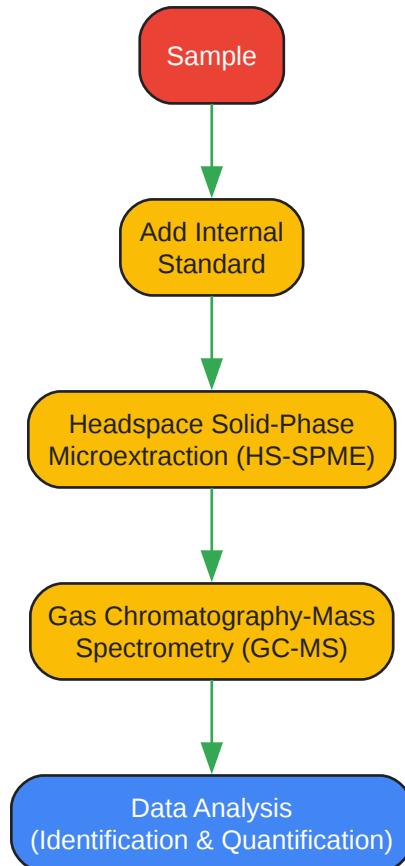
Analysis of 4-Dodecanol as a Volatile Organic Compound

The analysis of **4-dodecanol** as a VOC is typically performed using Gas Chromatography-Mass Spectrometry (GC-MS). Headspace Solid-Phase Microextraction (HS-SPME) is a common technique for sample preparation, allowing for the extraction and concentration of volatile and semi-volatile compounds from a sample matrix.

Protocol: HS-SPME-GC-MS Analysis of **4-Dodecanol**

- Sample Preparation: Place a known amount of the sample (e.g., plant material, food product, or liquid) into a headspace vial.
- Internal Standard: Add an appropriate internal standard for quantification.
- Extraction: Seal the vial and incubate at a specific temperature (e.g., 40-60°C) to allow the volatiles to partition into the headspace. Expose a SPME fiber (e.g., PDMS/DVB) to the headspace for a defined period (e.g., 20-30 minutes) to adsorb the analytes.[20]
- Desorption and GC-MS Analysis: Retract the fiber and insert it into the heated injection port of the GC-MS system for thermal desorption of the analytes onto the analytical column.
- GC Separation: Use a suitable capillary column (e.g., DB-5ms) and a temperature program to separate the components of the volatile mixture. An example temperature program could be: initial temperature of 50°C, hold for 2 minutes, ramp at 10°C/min to 250°C, and hold for 5 minutes.
- MS Detection: Operate the mass spectrometer in electron ionization (EI) mode and scan a mass range of, for example, m/z 40-400.
- Identification and Quantification: Identify **4-dodecanol** by comparing its mass spectrum and retention time with that of an authentic standard. Quantify using the internal standard method.

Workflow for VOC Analysis of 4-Dodecanol

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A typical workflow for the analysis of volatile organic compounds.

Synthesis of 4-Dodecanol

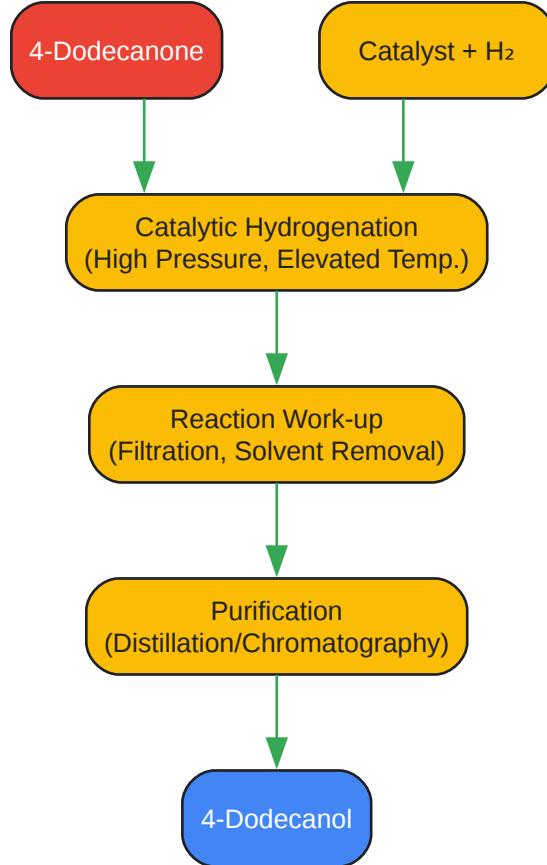
A general method for the synthesis of secondary alcohols like **4-dodecanol** involves the catalytic hydrogenation of the corresponding ketone, 4-dodecanone.

Protocol: Synthesis of **4-Dodecanol** by Catalytic Hydrogenation

- Reactants: In a high-pressure reactor, combine 4-dodecanone with a suitable solvent and a catalytic amount of a hydrogenation catalyst (e.g., a Ruthenium-based catalyst).[21]

- Hydrogenation: Seal the reactor, purge with hydrogen gas, and then pressurize with hydrogen to the desired pressure (e.g., 1-3 MPa).[21]
- Reaction Conditions: Heat the mixture to a specific temperature (e.g., 60-80°C) and stir for a set duration (e.g., 4-10 hours) to allow the reaction to proceed to completion.[21]
- Work-up: After the reaction, cool the reactor, release the pressure, and filter to remove the catalyst.
- Purification: Remove the solvent under reduced pressure. The crude **4-dodecanol** can be purified by distillation or column chromatography to yield the final product.
- Characterization: Confirm the identity and purity of the synthesized **4-dodecanol** using analytical techniques such as GC-MS and NMR spectroscopy.

Synthesis Workflow for 4-Dodecanol

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A general workflow for the synthesis of **4-dodecanol**.

Conclusion and Future Directions

4-Dodecanol is a volatile organic compound with considerable potential that remains largely unexplored. While its physicochemical properties are documented, a significant knowledge gap exists regarding its specific biological activities and mechanisms of action. Drawing parallels with its isomer, 1-dodecanol, suggests that **4-dodecanol** may possess valuable antimicrobial, antiviral, and pheromonal properties.

Future research should focus on elucidating the specific biological effects of **4-dodecanol**, including its antimicrobial spectrum and its role in insect communication. Investigating its

interactions with cellular membranes and potential downstream signaling pathways will be crucial for understanding its mechanism of action and for identifying novel therapeutic targets. The development of efficient and scalable synthetic routes will also be essential for making this compound more accessible for research and potential commercial applications. This technical guide serves as a starting point to stimulate and support these future research endeavors.

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